

An In-depth Technical Guide to the Synthesis of 2-Nitrosoaniline from Aniline

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Compound of Interest

Compound Name: 2-Nitrosoaniline

Cat. No.: B8210322

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This technical guide provides a comprehensive overview of a viable synthetic pathway for the preparation of **2-nitrosoaniline**, a valuable intermediate in organic synthesis, starting from the readily available precursor, aniline. Due to the challenges associated with direct ortho-nitrosation of aniline, this document details a robust, multi-step approach involving the formation and subsequent controlled reduction of an intermediate, 2-nitroaniline. This guide includes detailed experimental protocols for each synthetic step, a summary of quantitative data, and logical workflow diagrams to facilitate a thorough understanding of the process.

Synthetic Strategy Overview

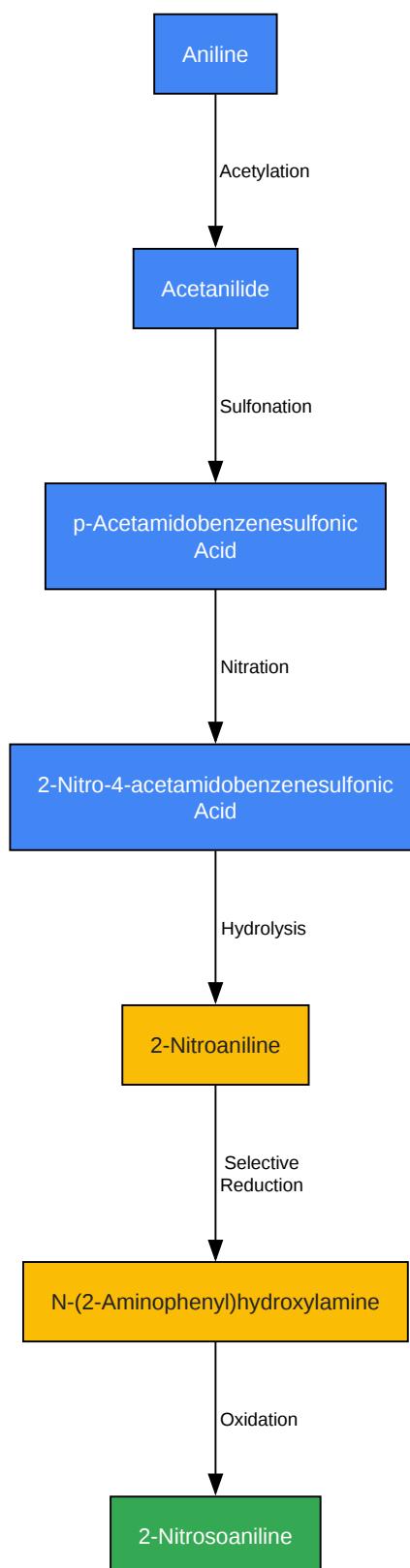
The direct introduction of a nitroso group at the ortho position of aniline is synthetically challenging due to the high reactivity of the amino group and the preferential formation of the para-substituted isomer. The strategy outlined herein circumvents these issues by employing a protection-blocking-nitration-deprotection sequence to first synthesize 2-nitroaniline, followed by a selective reduction to the desired **2-nitrosoaniline**.

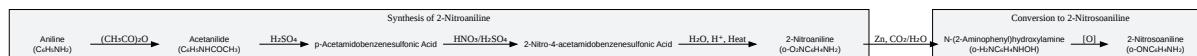
The overall synthetic pathway can be summarized as follows:

- Acetylation of Aniline: Protection of the amino group as an acetamide to modulate its reactivity and steric bulk.

- Sulfonation of Acetanilide: Blocking of the para position with a sulfonic acid group to direct subsequent electrophilic substitution to the ortho position.
- Nitration: Introduction of a nitro group at the ortho position of the protected and blocked aniline derivative.
- Hydrolysis: Removal of the protecting acetyl and blocking sulfonic acid groups to yield 2-nitroaniline.
- Selective Reduction: Controlled reduction of the nitro group of 2-nitroaniline to the corresponding N-hydroxylamine.
- Oxidation: Mild oxidation of the N-(2-aminophenyl)hydroxylamine to afford the final product, **2-nitrosoaniline**.

The following diagram illustrates the logical workflow of this synthetic route.





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